

JDTic Dihydrochloride: Application Notes and Protocols for Investigating Cocaine Relapse Models

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Compound of Interest

Compound Name: JDTic dihydrochloride

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Introduction

JDTic dihydrochloride is a potent, selective, and long-acting antagonist of the kappa-opioid receptor (KOR).^{[1][2][3][4][5][6]} Its unique pharmacological profile makes it a valuable tool for investigating the role of the dynorphin/KOR system in the neurobiology of cocaine addiction and relapse.^{[7][8][9]} Stress and negative affective states, which are significant contributors to relapse in humans, are closely linked to the activation of the dynorphin/KOR system.^{[1][2][10][11][12][13]} JDTic offers a means to probe this pathway and evaluate the therapeutic potential of KOR antagonism in preventing cocaine-seeking behaviors.

These application notes provide a comprehensive overview of **JDTic dihydrochloride**, including its mechanism of action, key experimental data, and detailed protocols for its use in preclinical models of cocaine relapse.

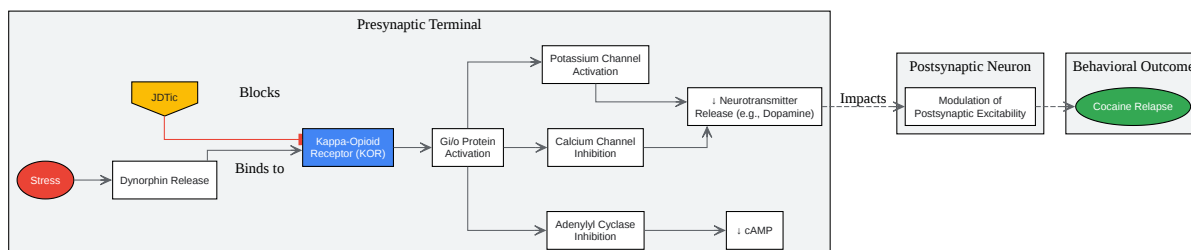
Mechanism of Action

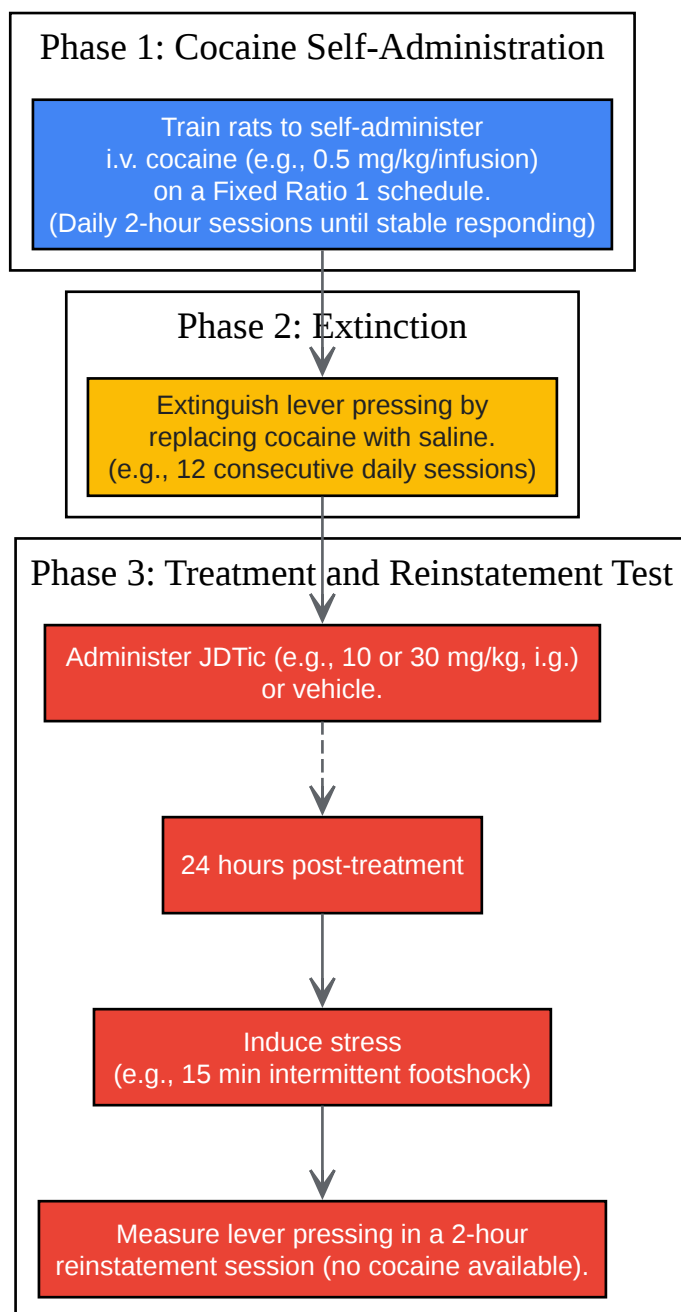
JDTic is a non-opiate-derived, 4-phenylpiperidine derivative that acts as a highly selective antagonist at the KOR.^{[3][4]} It exhibits high potency and a remarkably long duration of action, with antagonist effects observed for up to several weeks after a single administration.^{[4][14]} The activation of the KOR by its endogenous ligand, dynorphin, is often associated with

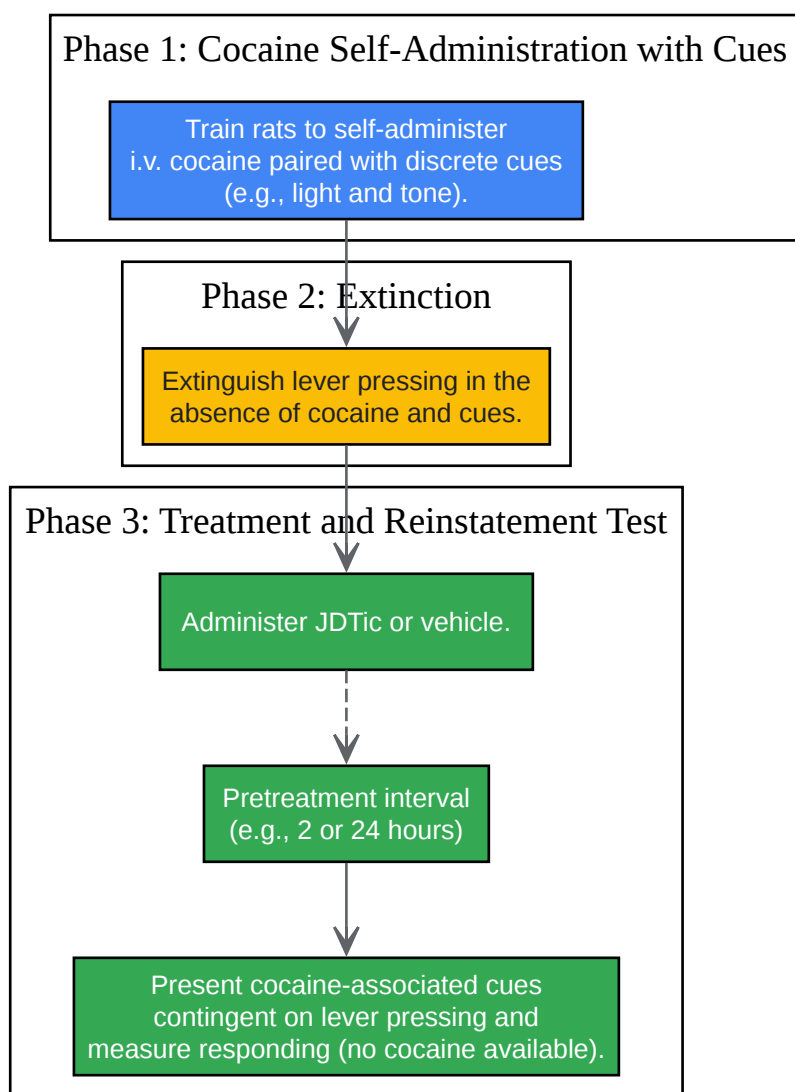
dysphoria, stress, and anti-reward states, which are thought to drive drug-seeking behavior and contribute to relapse.^{[7][8][9][13][15]} By blocking the KOR, JD_{Tic} is hypothesized to mitigate these aversive states and thereby reduce the motivation to seek cocaine, particularly in response to stress.

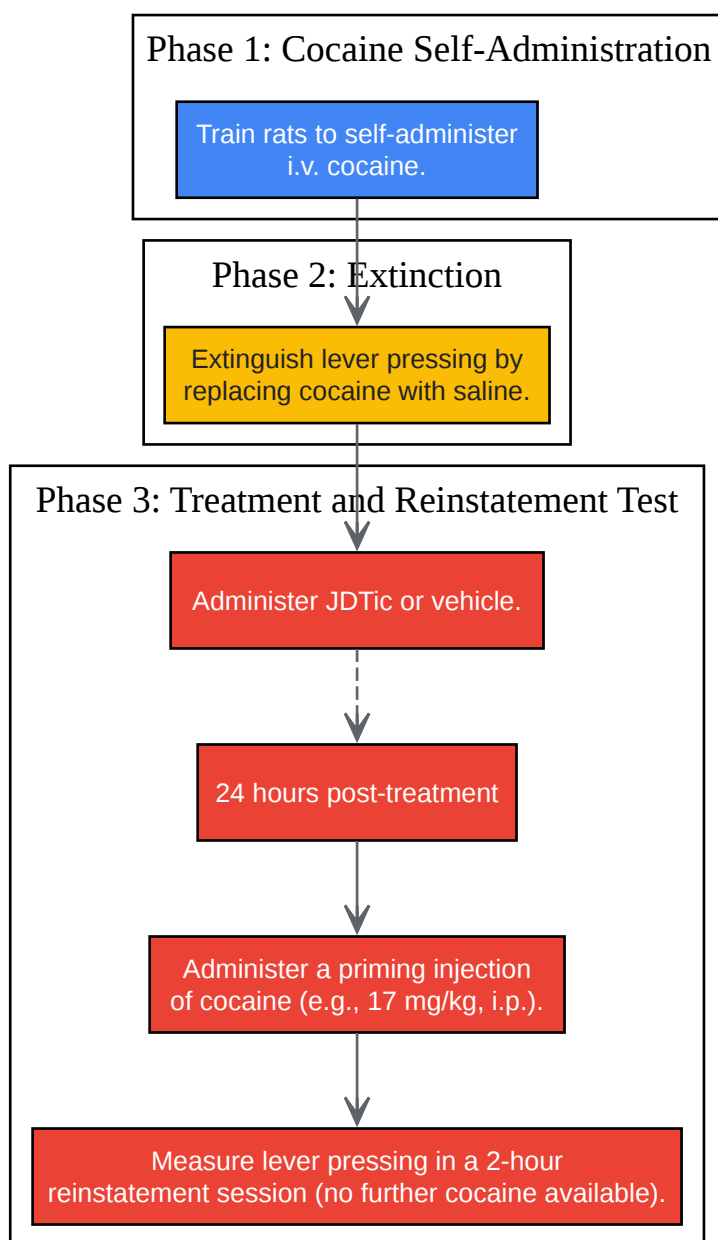
Signaling Pathway of the Dynorphin/KOR System

The following diagram illustrates the signaling pathway of the dynorphin/KOR system, which is the target of JD_{Tic}. Stressful stimuli can lead to the release of dynorphin, which then binds to and activates KORs. This activation initiates a signaling cascade that can influence neurotransmitter release and contribute to the negative affective states that promote cocaine relapse. JD_{Tic} blocks this pathway at the receptor level.









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References

- 1. Differential effects of the novel kappa opioid receptor antagonist, JD_{Tic}, on reinstatement of cocaine-seeking induced by footshock stressors vs cocaine primes and its antidepressant-like effects in rats - ProQuest [proquest.com]
- 2. Differential effects of the novel kappa opioid receptor antagonist, JD_{Tic}, on reinstatement of cocaine-seeking induced by footshock stressors vs cocaine primes and its antidepressant-like effects in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. bocsci.com [bocsci.com]
- 4. Pharmacological properties of JD_{Tic}: a novel kappa-opioid receptor antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Pharmacological properties of JD_{Tic}: a novel kappa-opioid receptor antagonist | RTI Health Solutions [rtihs.org]
- 6. Effects of JD_{Tic}, a selective kappa-opioid receptor antagonist, on the development and expression of physical dependence on morphine using a rat continuous-infusion model - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. The role of the dynorphin- κ opioid system in the reinforcing effects of drugs of abuse - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Kappa-opioid receptors, dynorphin, and cocaine addiction: a positron emission tomography study - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Exposure to chronic mild stress prevents kappa opioid-mediated reinstatement of cocaine and nicotine place preference - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Kappa opioid receptors regulate stress-induced cocaine-seeking and synaptic plasticity - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Reactivity to Laboratory Stress Provocation Predicts Relapse to Cocaine - PMC [pmc.ncbi.nlm.nih.gov]
- 13. The Dynorphin-Kappa Opioid System as a Modulator of Stress-induced and Pro-addictive Behaviors - PMC [pmc.ncbi.nlm.nih.gov]
- 14. The Long-Lasting Effects of JD_{Tic}, a Kappa Opioid Receptor Antagonist, on the Expression of Ethanol-Seeking Behavior and the Relapse Drinking of Female Alcohol-Preferring (P) Rats - PMC [pmc.ncbi.nlm.nih.gov]
- 15. jdtic .com [jdtic.com]
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